

Glyceryl Dimyristate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	Glyceryl Dimyristate	
Cat. No.:	B052915	Get Quote

Introduction: **Glyceryl dimyristate**, a diacylglycerol ester of glycerin and myristic acid, is a multifaceted compound with significant applications in pharmaceutical sciences and research. Its isomeric forms, primarily 1,2- and 1,3-dimyristin, serve as crucial components in advanced drug delivery systems and as activators of key cellular signaling pathways. This technical guide provides an in-depth overview of **glyceryl dimyristate**, focusing on its physicochemical properties, its role in drug formulation, and its biological activity, tailored for researchers, scientists, and drug development professionals.

Core Physicochemical Data

Glyceryl dimyristate is characterized by its two myristic acid chains attached to a glycerol backbone. The position of these fatty acid chains gives rise to different isomers, each with a distinct CAS number but an identical molecular weight.



Property	Value	Isomer	CAS Number	Reference
Molecular Formula	C31H60O5	1,3-dimyristin	7770-09-4	[1]
1,2-dimyristin	20255-94-1			
Unspecified	53563-63-6	[2]		
Molecular Weight	512.81 g/mol	1,3-dimyristin	7770-09-4	[1]
512.8 g/mol	1,2-dimyristin	20255-94-1		
Physical Description	White to off-white solid	1,3-dimyristin	7770-09-4	[3]
Density (approx.)	0.94 g/cm ³	1,3-dimyristin	7770-09-4	[4]
Boiling Point (est.)	585.4 °C at 760 mmHg	1,3-dimyristin	7770-09-4	[4]
Flash Point (est.)	170 °C	1,3-dimyristin	7770-09-4	[4]

Solubility Profile

The solubility of **glyceryl dimyristate** is a critical factor in its application in various formulations. Below is a summary of its solubility in common laboratory solvents.

Solvent	Solubility (1,3-dimyristin)	Reference
Dimethylformamide (DMF)	20 mg/mL	[5]
Dimethyl sulfoxide (DMSO)	2 mg/mL (with heating)	[3]
Ethanol	30 mg/mL	[5]
Phosphate-Buffered Saline (PBS, pH 7.2)	0.25 mg/mL	[5]
Chloroform	Soluble	
Water	Insoluble	



Applications in Drug Delivery and Research

Glyceryl dimyristate is a key excipient in the development of lipid-based drug delivery systems, particularly Solid Lipid Nanoparticles (SLNs). These systems are designed to enhance the bioavailability of poorly soluble drugs, offer controlled release, and provide a biocompatible and biodegradable carrier.

Experimental Protocol: Preparation of Solid Lipid Nanoparticles (SLNs) by High-Pressure Homogenization

This protocol outlines a general method for the preparation of SLNs using a solid lipid like **glyceryl dimyristate**. The technique involves creating a nanoemulsion at a temperature above the lipid's melting point, which is then cooled to form solid nanoparticles.

Materials and Equipment:

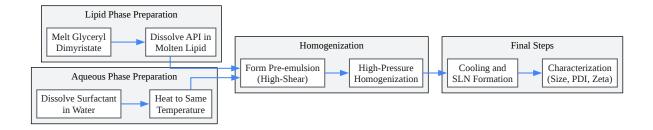
- Glyceryl dimyristate (solid lipid)
- Surfactant (e.g., Poloxamer 188, Tween® 80)
- Active Pharmaceutical Ingredient (API)
- Purified Water
- High-shear homogenizer
- High-pressure homogenizer (HPH)
- Magnetic stirrer with heating plate
- Particle size analyzer

Procedure:

Preparation of the Lipid Phase: The glyceryl dimyristate is melted at a temperature 5-10°C above its melting point. The lipophilic API is then dissolved in the molten lipid.



- Preparation of the Aqueous Phase: The surfactant is dissolved in purified water and heated to the same temperature as the lipid phase.
- Formation of a Pre-emulsion: The hot aqueous phase is added to the molten lipid phase under continuous high-shear homogenization for 5-10 minutes to form a coarse oil-in-water pre-emulsion.
- High-Pressure Homogenization: The hot pre-emulsion is immediately transferred to a preheated high-pressure homogenizer. Homogenization is typically carried out for 3-5 cycles at a pressure of 500-1500 bar.
- Cooling and SLN Formation: The resulting hot nanoemulsion is cooled to room temperature,
 leading to the recrystallization of the lipid and the formation of solid lipid nanoparticles.
- Characterization: The SLN dispersion is characterized for particle size, polydispersity index (PDI), and zeta potential using a particle size analyzer.



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Workflow for the preparation of Solid Lipid Nanoparticles (SLNs).

Experimental Protocol: Use of 1,3-Dimyristin as an Internal Standard in Lipidomics



1,3-Dimyristin is utilized as an internal standard in the quantification of mono- and diacylglycerols in biological samples using techniques like Gas Chromatography-Mass Spectrometry (GC-MS).

Principle: An internal standard (IS) is a compound with similar chemical properties to the analytes of interest, which is added in a known amount to samples, calibrators, and controls. It is used to correct for the loss of analyte during sample preparation and for variations in instrument response.

Procedure Outline:

- Preparation of Stock Solution: A stock solution of 1,3-dimyristin is prepared in a suitable organic solvent (e.g., chloroform/methanol) at a known concentration (e.g., 1 mg/mL).
- Sample Preparation: A known volume of the internal standard stock solution is added to the biological sample (e.g., plasma, tissue homogenate) before lipid extraction.
- Lipid Extraction: Lipids are extracted from the sample using a standard method such as Folch or Bligh-Dyer extraction.
- Derivatization: The hydroxyl group of the diacylglycerols is often derivatized (e.g., silylation) to improve their volatility and chromatographic properties for GC analysis.
- GC-MS Analysis: The derivatized lipid extract is injected into the GC-MS system. The
 instrument is operated in selected ion monitoring (SIM) mode to detect and quantify specific
 ions for the analytes and the internal standard.
- Quantification: The concentration of the endogenous diacylglycerols is calculated by comparing the ratio of their peak areas to the peak area of the 1,3-dimyristin internal standard against a calibration curve.

Biological Activity: Role in Cellular Signaling

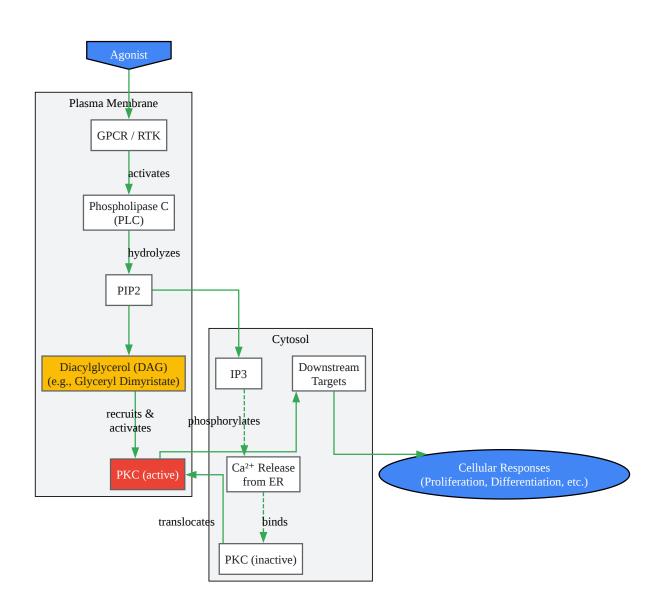
Diacylglycerols, including **glyceryl dimyristate**, are crucial second messengers in cellular signaling. Specifically, they are known activators of Protein Kinase C (PKC) isoforms. The activation of PKC by diacylglycerols plays a pivotal role in a multitude of cellular processes, including cell proliferation, differentiation, and apoptosis.



The Diacylglycerol-PKC Signaling Pathway

The binding of an agonist (e.g., a hormone or growth factor) to a G-protein coupled receptor (GPCR) or a receptor tyrosine kinase (RTK) can activate Phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). While IP3 diffuses into the cytoplasm to release calcium from intracellular stores, DAG remains in the plasma membrane where it recruits and activates members of the PKC family. Activated PKC can then phosphorylate a wide range of downstream target proteins, leading to various cellular responses.





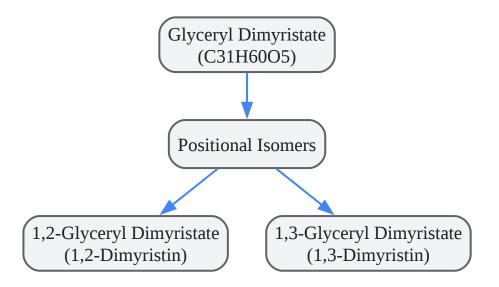
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Diacylglycerol-mediated activation of Protein Kinase C (PKC).



Isomeric Forms of Glyceryl Dimyristate

The isomeric forms of **glyceryl dimyristate** are positional isomers, differing in the points of attachment of the myristic acid chains to the glycerol backbone.



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